

Commercial Suppliers and Technical Guide for N-Cbz-3-piperidinecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-[(Benzyl)carbonyl]-3-piperidinecarboxylic acid*

Cat. No.: *B1267543*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

N-Cbz-3-piperidinecarboxylic acid is a key building block in medicinal chemistry, valued for its role in the synthesis of a wide array of pharmaceutical compounds. Its piperidine core is a prevalent motif in many bioactive molecules, and the N-Cbz protecting group offers stability and versatility in synthetic routes.^[1] This technical guide provides a detailed overview of commercial suppliers for N-Cbz-3-piperidinecarboxylic acid and its enantiomeric forms, along with relevant technical data to assist researchers in sourcing this important intermediate.

Commercial Supplier Data

Sourcing N-Cbz-3-piperidinecarboxylic acid requires careful consideration of purity, enantiomeric form, and available quantities. The following tables summarize data for racemic and enantiomerically pure forms of the compound from various commercial suppliers.

Table 1: Commercial Suppliers of Racemic N-Cbz-3-piperidinecarboxylic Acid

| Supplier | Catalog Number | Purity | Available Quantities | Price |
|--|----------------|--------|---|--|
| Shanghai Jizhi Biochemical Technology Co., Ltd | N/A | 95.0% | 1g, 5g | ¥218.0/1g, ¥658.0/5g [2] |
| Shanghai Nianxing Industrial Co., Ltd | N/A | 97.0% | Inquire | Check with supplier [2] |
| Dayang Chem (Hangzhou) Co., Ltd. | N/A | 98.0% | 100g, 1kg, 100kg, 1000kg | Inquire [2] |
| Parchem | 78190-11-1 | N/A | Bulk, FCL/TL/ISO Tank, Pallet/Skid/Tote, Drum/Bag, R&D/Pilot | Inquire [3] |
| Tyger Scientific Inc. | 78190-11-1 | N/A | Inquire | Inquire [4] |

Table 2: Commercial Suppliers of (R)-N-Cbz-3-piperidinocarboxylic Acid

| Supplier | Catalog Number | Purity | Available Quantities | Price (USD) |
|---------------|----------------|--------|----------------------|---|
| ChemUniverse | Q03192 | 95% | 250mg, 1g, 5g | \$31.00/250mg, \$35.00/1g, \$62.00/5g [5] |
| Sigma-Aldrich | 656356 | 97% | 10g | \$399.00/10g |
| CymitQuimica | N/A | N/A | Inquire | Inquire [6] |

Table 3: Commercial Suppliers of (S)-N-Cbz-3-piperidinecarboxylic Acid

| Supplier | Catalog Number | Purity | Available Quantities | Price (USD) |
|---------------------|----------------|--------|----------------------|-----------------------------|
| Advanced ChemBlocks | P35479 | 95% | Inquire | Inquire [7] |
| Sigma-Aldrich | 656364 | 97% | 10g | \$213.75/10g |

Experimental Protocols

Synthesis of N-Cbz-3-piperidinecarboxylic Acid from Nipecotic Acid

A common synthetic route to N-Cbz-3-piperidinecarboxylic acid involves the protection of the nitrogen atom of 3-piperidinecarboxylic acid (nipecotic acid) with a carboxybenzyl (Cbz) group. [8] The following is a general protocol based on standard organic synthesis procedures.

Materials:

- 3-Piperidinecarboxylic acid (Nipecotic acid)
- Benzyl chloroformate (Cbz-Cl)
- Sodium bicarbonate (NaHCO_3) or other suitable base
- Dichloromethane (CH_2Cl_2) or other suitable solvent
- Water (H_2O)
- Hydrochloric acid (HCl) (for workup)
- Sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4) (for drying)

Procedure:

- Dissolve 3-piperidinecarboxylic acid in an aqueous solution of sodium bicarbonate.

- Cool the solution in an ice bath.
- Slowly add benzyl chloroformate, ensuring the temperature remains low.
- Stir the reaction mixture at room temperature overnight.
- After the reaction is complete, wash the mixture with a suitable organic solvent like ether to remove any unreacted benzyl chloroformate.
- Acidify the aqueous layer with hydrochloric acid to precipitate the product.
- Filter the precipitate, wash with cold water, and dry under vacuum to yield N-Cbz-3-piperidinocarboxylic acid.

Role in Drug Discovery and Signaling Pathways

N-Cbz-3-piperidinocarboxylic acid and its derivatives are significant in neuroscience research, particularly in the context of γ -aminobutyric acid (GABA) signaling.^[9] GABA is the primary inhibitory neurotransmitter in the central nervous system, and its receptors are targets for a wide range of therapeutics.^[10] Nipecotic acid, the precursor to N-Cbz-3-piperidinocarboxylic acid, is a known inhibitor of GABA uptake.^[11] By modifying the piperidine scaffold, researchers can develop novel compounds that modulate GABAergic activity, with potential applications in treating anxiety, epilepsy, and other neurological disorders.^[9]

Derivatives of N-Cbz-3-piperidinocarboxylic acid can be designed to interact with the GABA transporter (GAT), preventing the reuptake of GABA from the synaptic cleft and thereby enhancing inhibitory neurotransmission.^[12]

Visualizations

General Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis of N-Cbz-3-piperidinocarboxylic acid and its subsequent use in the preparation of a derivative.

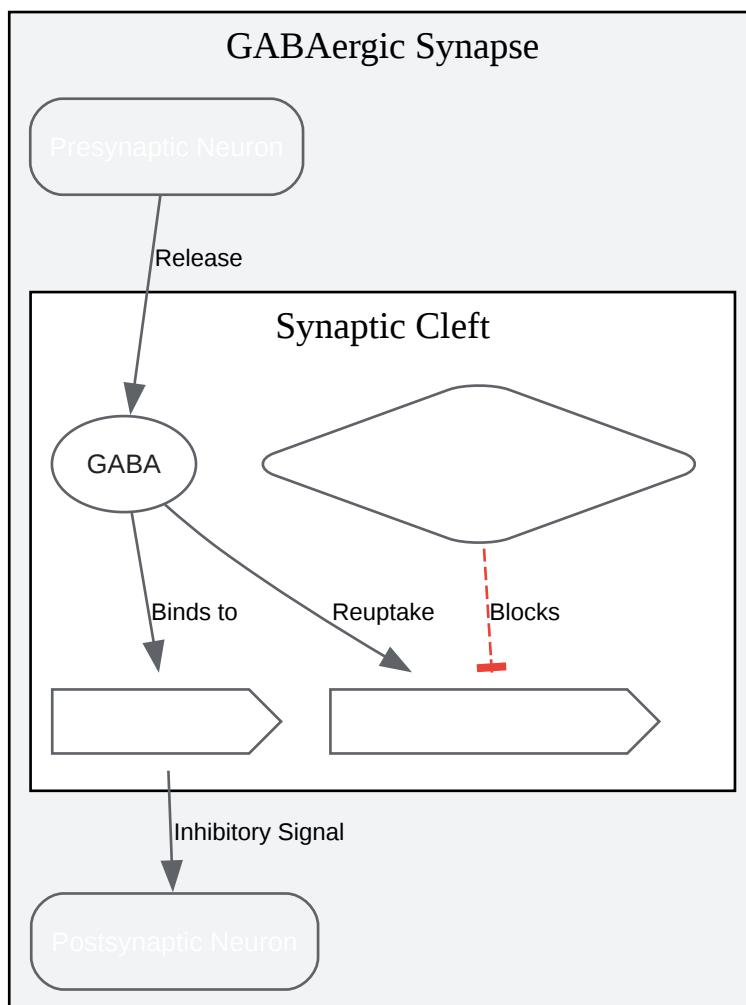


[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and application of N-Cbz-3-piperidinocarboxylic acid in drug discovery.

Conceptual GABAergic Signaling Pathway Modulation

This diagram illustrates the conceptual role of a piperidine-based GABA uptake inhibitor in modulating GABAergic signaling.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R,S)-N-tert-Butyloxycarbonyl-piperidine-3-carboxylic acid suppliers and producers - BuyersGuideChem [buyersguidechem.com]
- 2. N-Cbz- Piperidine-3-carboxylic acid | CAS#:78190-11-1 | Chemsrsrc [chemsrc.com]
- 3. parchem.com [parchem.com]

- 4. [tygersci.com](#) [tygersci.com]
- 5. [chemuniverse.com](#) [chemuniverse.com]
- 6. (R)-N-Cbz-Piperidine-3-carboxylic acid | CymitQuimica [[cymitquimica.com](#)]
- 7. [echemi.com](#) [echemi.com]
- 8. [researchgate.net](#) [researchgate.net]
- 9. Synthesis of novel GABA uptake inhibitors. 3. Diaryloxime and diarylvinyl ether derivatives of nipecotic acid and guvacine as anticonvulsant agents - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 10. [youtube.com](#) [youtube.com]
- 11. Nipecotic acid directly activates GABAA-like ion channels - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 12. The Role of GABA Pathway Components in Pathogenesis of Neurodevelopmental Disorders - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for N-Cbz-3-piperidinecarboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267543#commercial-suppliers-of-n-cbz-3-piperidinecarboxylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com